

Solubility Profile of 2-Amino-2-methyl-1propanol (AMP)

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An In-Depth Technical Guide for Researchers and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility characteristics of 2-Amino-2-methyl-1-propanol (AMP), a versatile organic compound utilized in a wide array of industrial and pharmaceutical applications. For the purpose of this guide, we will focus on the active chemical entity, 2-Amino-2-methyl-1-propanol, which is commercially available in various grades, including those with small percentages of water. The data presented is foundational for researchers, scientists, and professionals in drug development for formulation, synthesis, and purification processes.

Aqueous Solubility

2-Amino-2-methyl-1-propanol is characterized by its complete miscibility with water at ambient temperatures. This high aqueous solubility is attributed to the presence of a primary amine and a hydroxyl group, both of which readily form hydrogen bonds with water molecules. This property is critical for its use in aqueous-based formulations and as a pH modifier in aqueous systems.

Organic Solvent Solubility

The solubility of 2-Amino-2-methyl-1-propanol in organic solvents is dictated by the polarity of the solvent. It exhibits high solubility in polar organic solvents, particularly those capable of hydrogen bonding. Conversely, its solubility is limited in non-polar organic solvents.



Quantitative Solubility Data

The following table summarizes the solubility of 2-Amino-2-methyl-1-propanol in various organic solvents.

Solvent	Chemical Class	Solubility at 25°C (g/100 g solvent)
Methanol	Alcohol	Miscible
Ethanol	Alcohol	Miscible
Ethylene Glycol	Glycol	Miscible
Propylene Glycol	Glycol	Miscible
Glycerol	Polyol	Miscible
Diethylene Glycol	Glycol Ether	Miscible
Triethylene Glycol	Glycol Ether	Miscible
Methoxyethanol	Glycol Ether	Miscible
Ethoxyethanol	Glycol Ether	Miscible
Butoxyethanol	Glycol Ether	Miscible
Diacetone Alcohol	Ketone Alcohol	Miscible
Acetone	Ketone	> 50
Methyl Ethyl Ketone	Ketone	> 50
Ethyl Acetate	Ester	> 50
Toluene	Aromatic Hydrocarbon	< 1
Xylene	Aromatic Hydrocarbon	< 1
Heptane	Aliphatic Hydrocarbon	< 1
Mineral Oil	Hydrocarbon	< 1

Experimental Protocol for Solubility Determination



The determination of solubility is a fundamental experimental procedure in chemical and pharmaceutical sciences. The following protocol outlines a general method for quantitatively assessing the solubility of a solid compound, such as 2-Amino-2-methyl-1-propanol (if in its solid form at a given temperature), in a solvent.

Objective: To determine the saturation solubility of a compound in a specific solvent at a controlled temperature.

Materials:

- 2-Amino-2-methyl-1-propanol
- Selected solvent
- · Analytical balance
- Thermostatically controlled shaker or water bath
- Filtration apparatus (e.g., syringe filters with appropriate membrane)
- · Volumetric flasks and pipettes
- Analytical instrumentation for quantification (e.g., GC, HPLC, or titration apparatus)

Procedure:

- Preparation of Saturated Solution:
 - Add an excess amount of 2-Amino-2-methyl-1-propanol to a known volume or weight of the selected solvent in a sealed container.
 - Place the container in a thermostatically controlled shaker or water bath set to the desired temperature.
 - Agitate the mixture for a sufficient period to ensure equilibrium is reached (typically 24-48 hours). The presence of undissolved solid is necessary to confirm saturation.
- Sample Collection and Preparation:



- Allow the mixture to stand undisturbed at the controlled temperature for a short period to allow the excess solid to settle.
- Carefully withdraw a known volume of the supernatant using a pre-warmed or temperature-equilibrated pipette.
- Immediately filter the collected supernatant through a syringe filter (e.g., 0.45 μm) to remove any undissolved microparticles. The filtration apparatus should also be at the experimental temperature to prevent precipitation.
- Accurately dilute the clear, filtered solution with a suitable solvent to a concentration within the working range of the analytical method.

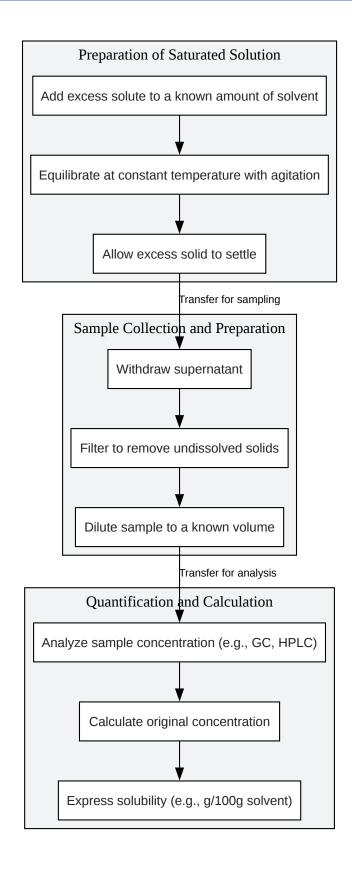
Quantification:

- Analyze the diluted solution using a pre-validated analytical method (e.g., gas chromatography, high-performance liquid chromatography, or acid-base titration) to determine the concentration of 2-Amino-2-methyl-1-propanol.
- Calculation of Solubility:
 - From the determined concentration and the dilution factor, calculate the original concentration of 2-Amino-2-methyl-1-propanol in the saturated solution.
 - Express the solubility in appropriate units, such as g/100 g of solvent or g/100 mL of solvent.

Experimental Workflow Visualization

The following diagram illustrates the general workflow for the experimental determination of solubility.





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Caption: Experimental workflow for determining the solubility of a compound.



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